

Section 1: Executive Summary and Statement on Data Availability

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Compound of Interest

Compound Name: *N*-(4-hydroxynaphthalen-1-yl)benzamide

CAS No.: 55346-59-3

Cat. No.: B5824002

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This guide provides a comprehensive analysis of the potential safety and hazards associated with **N-(4-hydroxynaphthalen-1-yl)benzamide** (CAS No: 55346-59-3). It is intended for researchers, scientists, and drug development professionals who may be synthesizing, handling, or investigating this compound.

A thorough review of publicly available scientific literature and safety databases reveals a significant gap in direct toxicological data for **N-(4-hydroxynaphthalen-1-yl)benzamide**. There are no published comprehensive safety data sheets (SDS) or detailed experimental studies on its specific toxicity profile. Therefore, this document employs a predictive hazard assessment methodology, a standard and necessary approach in early-stage drug development and chemical research.

The analysis herein is built upon a foundation of data from structurally similar compounds (analogs). By examining the known biological activities and toxicological profiles of these analogs, we can infer potential hazards and formulate a robust risk management strategy. The primary analogs leveraged for this assessment include N-(4-hydroxynaphthalen-1-yl)sulfonamide derivatives, which share the core naphthalene scaffold and have documented

biological targets, and simpler benzamides, which inform on the potential hazards of the amide functional group.

The key insight from this analog-based approach is that the N-(4-hydroxynaphthalen-1-yl) scaffold is biologically active, with related sulfonamide compounds identified as potent inhibitors of Myeloid Cell Leukemia 1 (Mcl-1), a critical anti-apoptotic protein, as well as various protein kinases involved in angiogenesis.^{[1][2]} This suggests that **N-(4-hydroxynaphthalen-1-yl)benzamide** may possess significant biological activity and, consequently, a potential for mechanism-based toxicity and off-target effects that must be carefully evaluated.

This guide will therefore not only summarize the predicted hazards but also provide a detailed, field-proven workflow for the de novo toxicological evaluation of this compound, empowering researchers to generate the necessary data to ensure safe handling and informed development.

Section 2: Chemical Identity and Physicochemical Properties

A precise understanding of the compound's chemical and physical properties is the cornerstone of any safety assessment. These properties influence its absorption, distribution, metabolism, excretion (ADME), and environmental fate.

Property	Value / Identifier	Source
IUPAC Name	N-(4-hydroxynaphthalen-1-yl)benzamide	N/A
CAS Number	55346-59-3	EPA CompTox ^[3]
Molecular Formula	C ₁₇ H ₁₃ NO ₂	PubChem ^[4]
Molecular Weight	263.29 g/mol	PubChem ^[4]
Predicted XLogP3	3.6	PubChem ^[4]
Predicted Functional Uses	Preservative, Colorant, UV Absorber, Antioxidant	EPA CompTox ^[3]

Note: Most properties are computationally predicted due to the lack of experimental data.

Section 3: Hazard Identification and Classification (Predictive)

This section outlines the potential hazards associated with **N-(4-hydroxynaphthalen-1-yl)benzamide**, inferred from its structural components and the known toxicology of analogous compounds.

GHS Classification (Inferred)

While no official GHS classification exists for this compound, a provisional classification can be derived from related molecules.

Hazard Class	Predicted Classification	Rationale and Analog Data
Acute Toxicity (Oral)	Category 4 (Harmful if swallowed)	Benzamide, a parent structure, is classified as harmful if swallowed.[5][6]
Skin Corrosion/Irritation	Category 2 (Causes skin irritation)	4-Hydroxybenzamide, a related compound, is classified as a skin irritant.[7][8]
Serious Eye Damage/Irritation	Category 2 (Causes serious eye irritation)	4-Hydroxybenzamide is known to cause serious eye irritation.[7][8][9]
Germ Cell Mutagenicity	Suspected of causing genetic defects	Benzamide is suspected of causing genetic defects.[5][6] This is a critical potential hazard requiring experimental verification (e.g., Ames test).
Hazardous to the Aquatic Environment (Acute)	Category 1 (Very toxic to aquatic life)	The isomer N-hydroxy-4-(naphthalen-1-yl)benzamide is classified as H400 (Very toxic to aquatic life).[4] The naphthalene moiety suggests a potential for environmental persistence and toxicity.

Toxicological Profile (Inferred from Bioactive Analogs)

The most significant insights into the potential hazards of **N-(4-hydroxynaphthalen-1-yl)benzamide** come from its biologically active sulfonamide analogs. The causality behind this concern is that shared structural motifs often interact with the same biological targets.

Mechanism-Based Toxicity Concern: Mcl-1 Inhibition

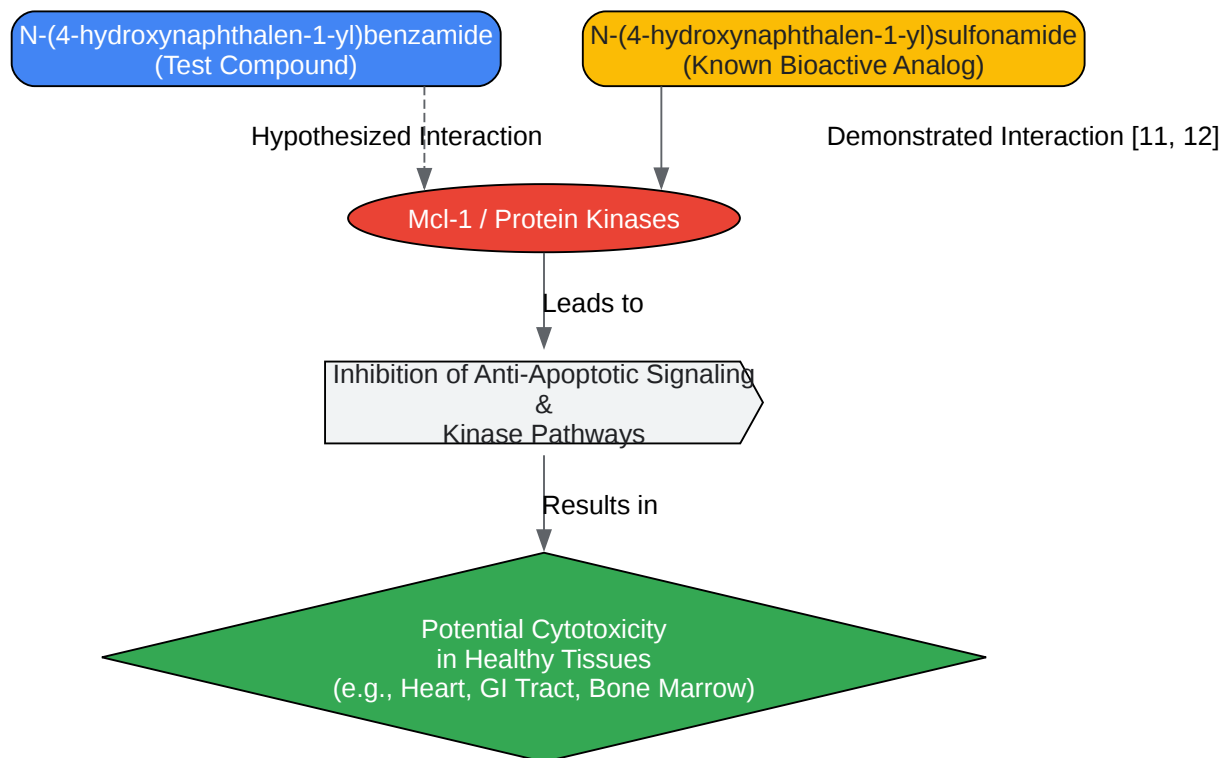
Structure-based design studies have identified N-(4-hydroxynaphthalen-1-yl)arylsulfonamides as a novel class of selective Mcl-1 inhibitors.[1] Mcl-1 is a key pro-survival protein that prevents apoptosis.

- **Expertise & Experience:** While inhibiting Mcl-1 is a desirable therapeutic strategy in oncology, it presents a significant toxicological risk for non-cancerous cells. Unintended inhibition of Mcl-1 in healthy, rapidly dividing tissues (e.g., gastrointestinal tract, hematopoietic stem cells) or in cells highly dependent on Mcl-1 for survival (e.g., cardiomyocytes, neurons) could lead to significant cytotoxicity. Therefore, any research involving this compound must presuppose the potential for cytotoxic effects until proven otherwise.

Potential for Kinase Inhibition

Related N-(4-hydroxynaphthalen-1-yl)sulfonamide derivatives have also been developed as inhibitors of protein kinases and angiogenesis.^[2]

- **Expertise & Experience:** Kinase inhibitors are notoriously prone to off-target effects due to the high degree of similarity across the human kinome. Off-target kinase inhibition can lead to a wide array of toxicities, including cardiotoxicity, hepatotoxicity, and metabolic disturbances. The benzamide moiety itself is a common feature in many approved kinase inhibitors, further supporting the hypothesis that **N-(4-hydroxynaphthalen-1-yl)benzamide** could engage with kinase targets.



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Caption: Hypothesized toxicity pathway based on bioactive analogs.

Section 4: Risk Assessment and Management Strategy

Given the predicted hazards, a cautious and systematic approach to handling and evaluation is mandatory.

Recommended Handling and Exposure Controls

- Engineering Controls: Handle exclusively in a well-ventilated laboratory. For procedures that may generate dust or aerosols (e.g., weighing, preparing solutions), use a certified chemical

fume hood or a powder containment hood.

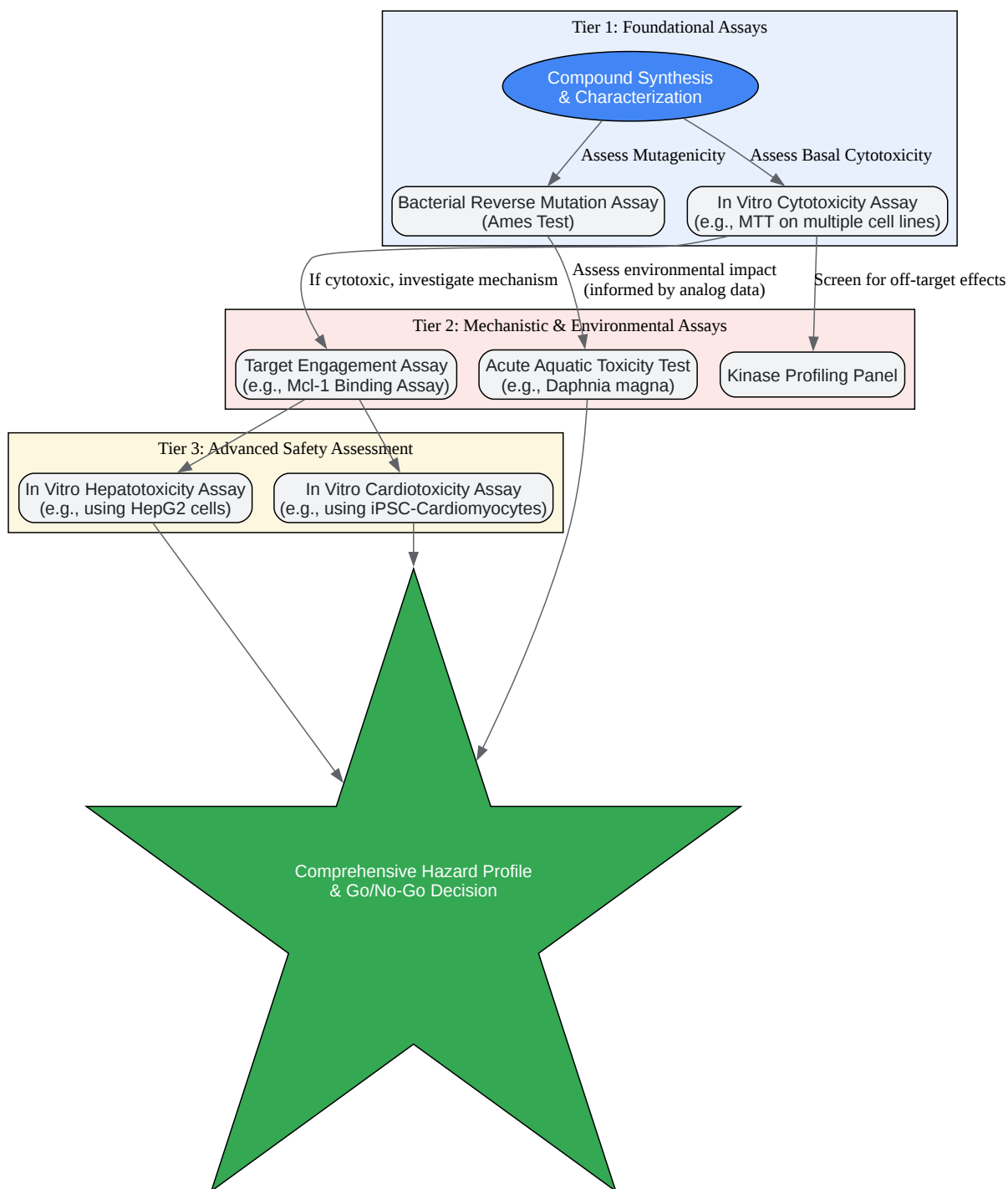
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles conforming to EN166 or NIOSH standards.[\[8\]](#)
 - Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber) inspected prior to use.[\[8\]](#)
 - Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For large quantities or potential for splash, consider additional protective clothing.
- Hygiene Measures: Wash hands thoroughly after handling and before breaks. Do not eat, drink, or smoke in the laboratory.[\[10\]](#)

Stability and Reactivity

- Chemical Stability: Likely stable under normal laboratory conditions.
- Conditions to Avoid: Avoid generating dust. Keep away from excessive heat and sources of ignition.
- Incompatible Materials: Strong oxidizing agents, strong bases.[\[7\]](#)
- Hazardous Decomposition Products: Thermal decomposition may produce irritating gases and vapors, including carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[\[7\]](#)

A Proposed Workflow for De Novo Toxicological Evaluation

To address the data gap, the following tiered experimental workflow is proposed. This constitutes a self-validating system, where each step informs the next, building a comprehensive safety profile from fundamental properties to cellular effects.



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Caption: A tiered workflow for de novo toxicological evaluation.

Section 5: Experimental Protocols

The following protocols are provided as standardized starting points for the workflow described in Section 4.3.

Protocol 5.1: In Vitro Cytotoxicity Assay (MTT Method)

Objective: To determine the concentration of the compound that reduces the viability of cultured cells by 50% (IC₅₀), providing a measure of its general cytotoxicity.

Methodology:

- **Cell Culture:** Plate cells (e.g., HeLa for cancer line, HEK293 for non-cancer line, HL-60 for Mcl-1 sensitive line^[1]) in a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37°C, 5% CO₂.
- **Compound Preparation:** Prepare a 10 mM stock solution of **N-(4-hydroxynaphthalen-1-yl)benzamide** in DMSO. Create a series of 2-fold dilutions in cell culture medium to achieve final concentrations ranging from 0.1 µM to 100 µM. Ensure the final DMSO concentration in all wells is ≤0.5%.
- **Treatment:** Remove the old medium from the cells and add 100 µL of the medium containing the various compound concentrations. Include "vehicle control" (medium with DMSO) and "untreated control" wells.
- **Incubation:** Incubate the plate for 48-72 hours at 37°C, 5% CO₂.
- **MTT Assay:**
 - Add 10 µL of 5 mg/mL MTT solution to each well.
 - Incubate for 3-4 hours at 37°C until purple formazan crystals are visible.
 - Add 100 µL of solubilization solution (e.g., 10% SDS in 0.01 M HCl) to each well and incubate overnight to dissolve the crystals.
- **Data Acquisition:** Measure the absorbance at 570 nm using a microplate reader.

- **Data Analysis:** Normalize the absorbance values to the vehicle control. Plot the percentage of cell viability against the logarithm of the compound concentration and fit a dose-response curve to calculate the IC₅₀ value.

Protocol 5.2: Bacterial Reverse Mutation Assay (Ames Test)

Objective: To assess the mutagenic potential of the compound by measuring its ability to induce mutations in different strains of *Salmonella typhimurium*.

Methodology:

- **Strain Selection:** Use a standard set of tester strains (e.g., TA98, TA100, TA1535, TA1537) to detect different types of mutations.
- **Metabolic Activation:** Perform the assay both with and without a mammalian metabolic activation system (S9 fraction from rat liver) to detect mutagens that require metabolic activation.
- **Plate Incorporation Assay:**
 - To 2 mL of top agar, add 0.1 mL of an overnight bacterial culture, 0.1 mL of the test compound at various concentrations, and 0.5 mL of S9 mix (or buffer for the non-activation arm).
 - Vortex briefly and pour the mixture onto a minimal glucose agar plate.
- **Incubation:** Incubate the plates at 37°C for 48-72 hours.
- **Data Acquisition:** Count the number of revertant colonies (colonies that have mutated back to being able to synthesize histidine) on each plate.
- **Data Analysis:** A positive result is typically defined as a dose-dependent increase in the number of revertant colonies that is at least twice the background (spontaneous reversion) rate observed in the negative control.

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